

Spectroscopic data of 4-Nitrobenzanilide (NMR, IR, MS)

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Compound of Interest

Compound Name: 4-Nitrobenzanilide

CAS No.: 3460-11-5

Cat. No.: B1664616

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An In-depth Technical Guide to the Spectroscopic Characterization of **4-Nitrobenzanilide**

Introduction

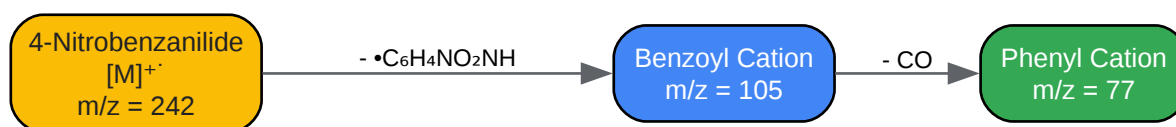
4-Nitrobenzanilide (CAS No: 3393-96-2), with the molecular formula $C_{13}H_{10}N_2O_3$, is a significant organic compound widely utilized as a chemical intermediate in the synthesis of dyes and various pharmaceutical compounds.[1][2] Structurally, it is a secondary aromatic amide featuring a benzoyl group attached to a 4-nitroaniline moiety.[3] The precise characterization of this molecule is paramount for quality control, reaction monitoring, and ensuring the integrity of downstream products. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provide a powerful analytical triad for the unambiguous elucidation of its molecular structure.

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, offering a detailed analysis of the spectroscopic data of **4-Nitrobenzanilide**. As a senior application scientist, the following sections are structured not merely to present data but to explain the causal relationships between the molecular structure

and the resulting spectral features, providing field-proven insights into experimental choices and data interpretation.

Molecular Structure and Spectroscopic Correlation

The key to interpreting any spectrum lies in a fundamental understanding of the molecule's structure. **4-Nitrobenzanilide** possesses two distinct aromatic rings and a central amide linkage, with a strongly electron-withdrawing nitro group ($-\text{NO}_2$) positioned para to the amide nitrogen. This arrangement creates specific electronic environments for each nucleus, which are directly probed by spectroscopic methods.

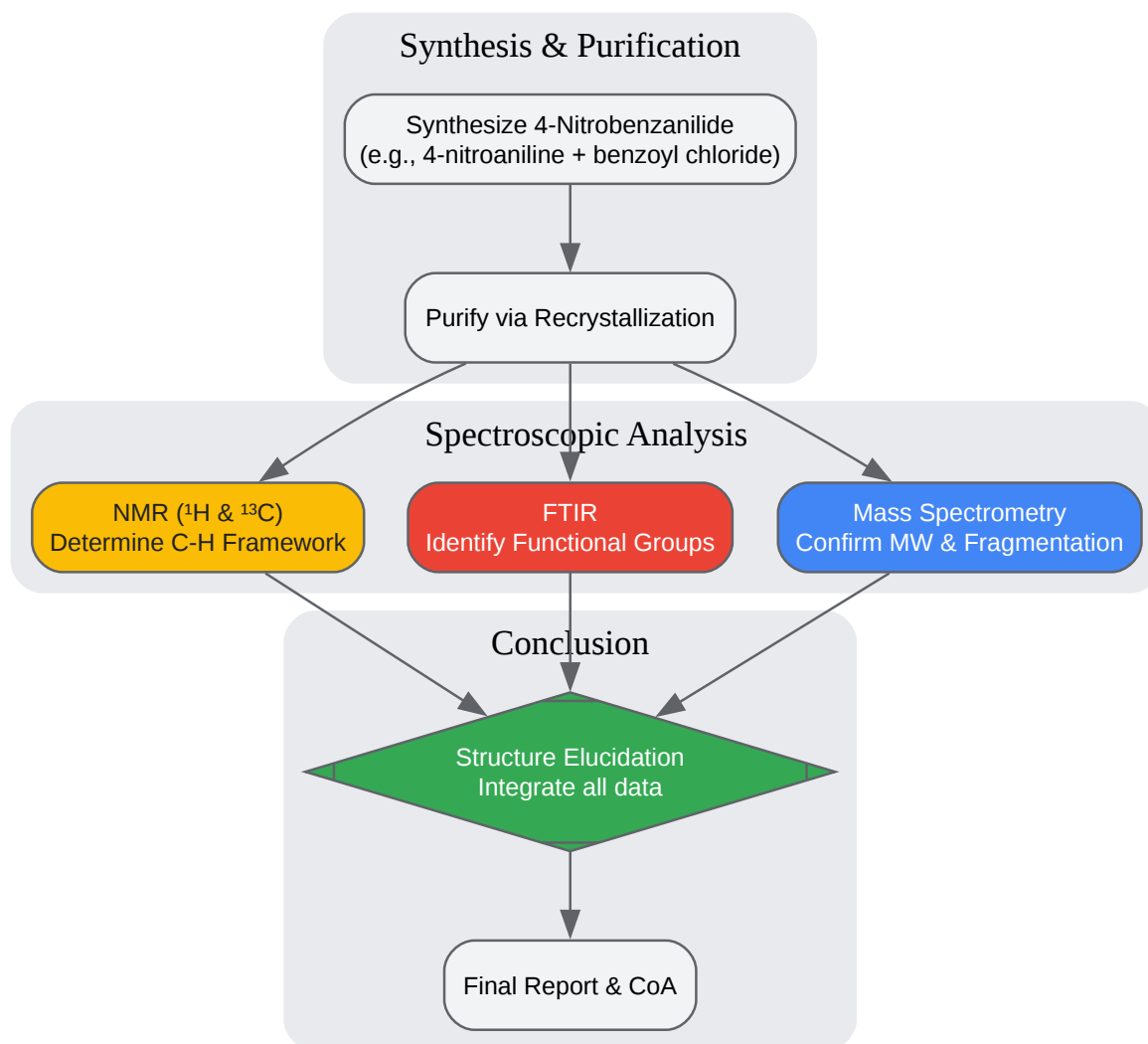


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Caption: Primary fragmentation pathway of **4-Nitrobenzanilide** in EI-MS.

Integrated Analytical Workflow

The definitive characterization of **4-Nitrobenzanilide** relies on the synergistic use of these spectroscopic techniques. The workflow ensures that each piece of data corroborates the others, leading to a self-validating conclusion.



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Caption: A comprehensive workflow for the characterization of **4-Nitrobenzanilide**.

Conclusion

The spectroscopic profile of **4-Nitrobenzanilide** is distinct and informative. ^1H and ^{13}C NMR define its carbon-hydrogen skeleton, IR spectroscopy confirms the presence and nature of its key functional groups (secondary amide, nitro group, aromatic rings), and mass spectrometry verifies its molecular weight and predictable fragmentation. Together, these techniques provide a robust and definitive analytical package for the identification and quality assessment of **4-Nitrobenzanilide**, ensuring its suitability for advanced applications in research and industry.

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